

Essential Safety and Operational Guide for Handling O-Phenyl Chlorothioformate

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Compound of Interest

Compound Name: O-Phenyl chlorothioformate

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of O-Phenyl chlorothioformate. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Chemical Properties

O-Phenyl chlorothioformate is a corrosive and hazardous chemical that requires careful handling. It is classified with the GHS05 pictogram, indicating its potential to cause severe skin burns and eye damage.

Property	Value
Synonyms	Phenyl thionochloroformate, Phenyl thioxochloroformate
CAS Number	1005-56-7
Molecular Formula	C ₇ H ₅ ClOS
Molecular Weight	172.63 g/mol
Appearance	Light yellow to amber clear liquid
Boiling Point	81-83 °C at 6 mmHg
Density	1.248 g/mL at 25 °C
Flash Point	81 °C (177.8 °F) - closed cup[1][2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.

Protection Type	Specification
Eye and Face Protection	Chemical safety goggles and a face shield are required.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes are essential.[4]
Respiratory Protection	Work in a well-ventilated fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate filter for organic vapors and acid gases (e.g., type ABEK).[5]

Safe Handling and Storage

Operational Plan for Handling:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[\[3\]](#)
 - Work exclusively in a certified chemical fume hood.
 - Have spill control materials (e.g., inert absorbent like sand or vermiculite) available.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Do not inhale vapors.
 - Ground and bond containers when transferring material to prevent static discharge.
 - Use spark-proof tools.
 - Keep the container tightly closed when not in use.[\[3\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, amines, and bases.[\[6\]](#)
 - Keep away from heat, sparks, and open flames.[\[6\]](#)
 - Store in a designated corrosives area.[\[3\]](#)
 - Protect from moisture, as it can react with water.

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1][3]

Firefighting Measures:

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide.[1]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[1]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen chloride gas may be generated.[7][8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures:

- Evacuation: Evacuate the area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.

- **Containment:** Absorb the spill with a non-combustible, inert material such as sand, earth, or vermiculite. Do not use combustible materials like sawdust.
- **Collection:** Collect the absorbed material using spark-proof tools and place it in a suitable, labeled container for disposal.
- **Decontamination:** Clean the spill area thoroughly.
- **PPE:** Wear the appropriate personal protective equipment as outlined in Section 2 during cleanup.

Disposal Plan

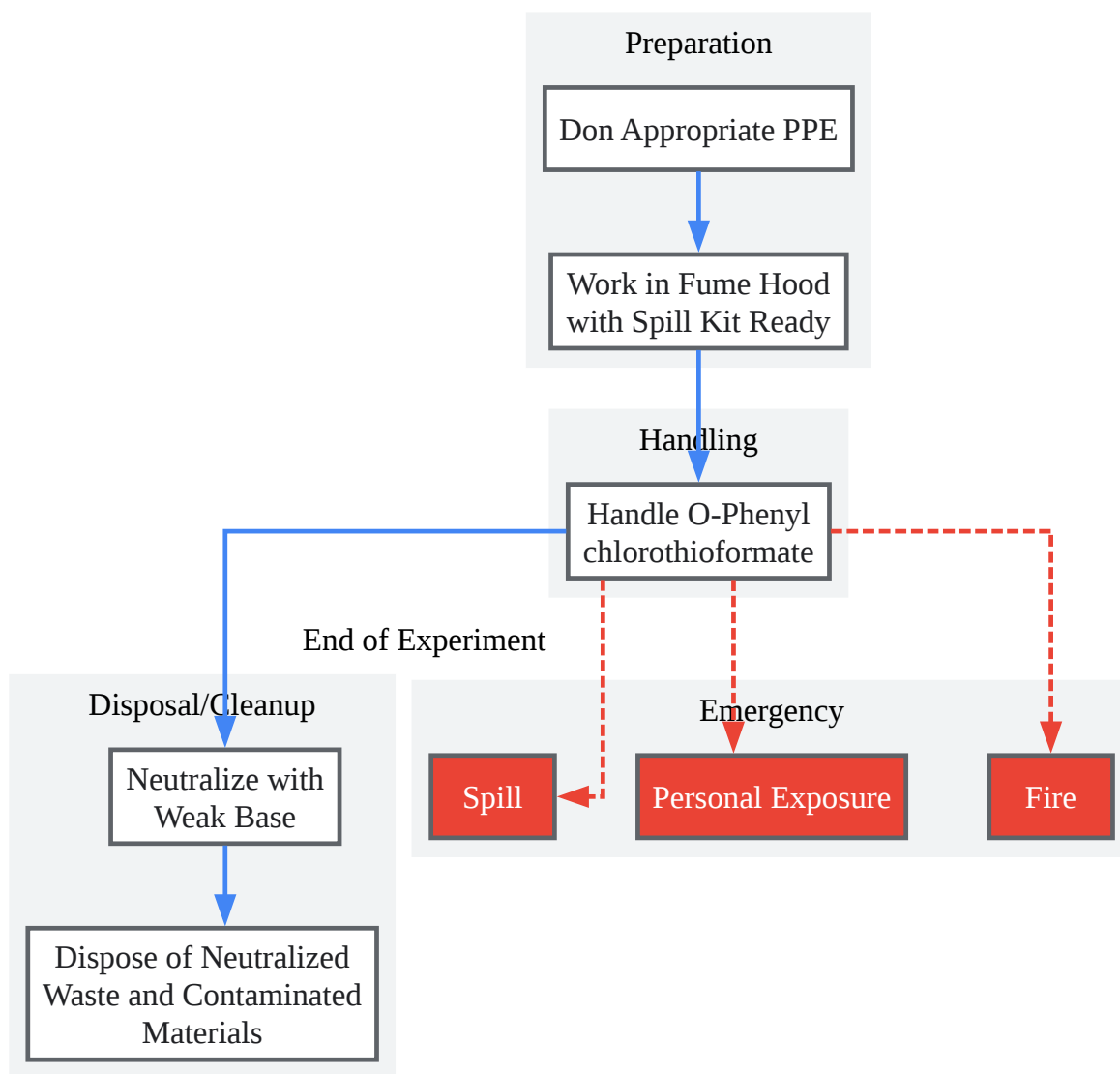
Neutralization and Disposal of Small Quantities:

- **Work in a Fume Hood:** All neutralization and disposal procedures must be performed in a chemical fume hood.
- **Prepare Neutralizing Solution:** Prepare a dilute solution of a weak base, such as 5% sodium bicarbonate, in a large beaker.
- **Slow Addition:** Slowly and carefully add the **O-Phenyl chlorothioformate** to the stirred sodium bicarbonate solution. Be prepared for gas evolution (carbon dioxide).
- **Stir and Monitor:** Allow the mixture to stir for several hours to ensure complete hydrolysis and neutralization.
- **pH Check:** Check the pH of the solution to ensure it is neutral (pH 6-8).
- **Aqueous Waste Disposal:** The neutralized aqueous solution can be disposed of down the drain with copious amounts of water, in accordance with local regulations.

Disposal of Contaminated Materials:

- Contaminated PPE, absorbent materials, and empty containers should be placed in a sealed, labeled container and disposed of as hazardous waste through your institution's environmental health and safety office.

Workflow and Logical Relationships



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Caption: Workflow for the safe handling and disposal of **O-Phenyl chlorothioformate**.

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